

# Safeguarding Your Research: A Comprehensive Guide to Handling trans-Zeatin-d5

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## Compound of Interest

Compound Name: *trans-Zeatin-d5*

Cat. No.: B15142293

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**For Immediate Implementation:** This document provides crucial safety and logistical protocols for the handling and disposal of **trans-Zeatin-d5**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and maintain sample integrity. Adherence to these procedural steps is essential for minimizing risk and promoting best practices in chemical management.

## Essential Safety & Handling Protocols

**trans-Zeatin-d5**, a deuterated form of the cytokinin plant growth regulator trans-Zeatin, requires careful handling to mitigate potential health risks and ensure experimental accuracy. While comprehensive toxicological data for **trans-Zeatin-d5** is not fully available, the safety profile of trans-Zeatin serves as a primary reference. It is classified as a potentially toxic pharmaceutical ingredient, and exposure can cause moderate to severe irritation to the skin and eyes.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

A thorough hazard assessment is paramount in selecting the appropriate PPE for handling **trans-Zeatin-d5**.<sup>[2]</sup> The following table outlines the minimum required PPE for various laboratory procedures involving this compound.

Procedure	Minimum Required PPE
Storage and Transport	Lab coat, safety glasses, nitrile gloves
Weighing and Aliquoting (Solid Form)	Lab coat, safety goggles, face shield, nitrile gloves (double-gloving recommended), respiratory protection (N95 or higher) within a certified chemical fume hood or ventilated weighing station
Solution Preparation and Handling	Lab coat, safety goggles, nitrile gloves

Note: Always inspect PPE for integrity before use and ensure proper fit. Contaminated PPE should be removed immediately and disposed of as hazardous waste.

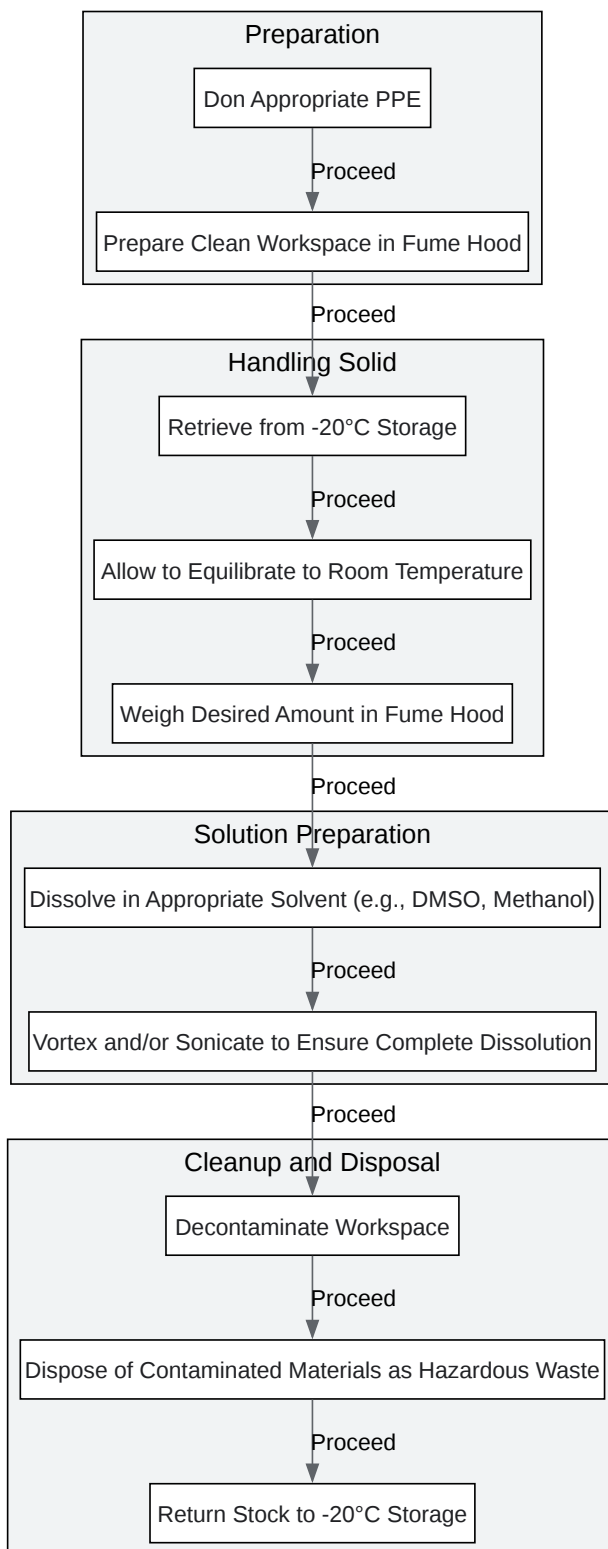
## Engineering Controls

To minimize the risk of inhalation and systemic exposure, handling of powdered **trans-Zeatin-d5** should be conducted within a certified chemical fume hood or a powder containment enclosure that provides a stable weighing environment.<sup>[3]</sup> A smooth airflow with a face velocity of 0.4-0.6 m/s is recommended to prevent turbulence and ensure accurate measurements on sensitive balances.<sup>[3]</sup>

## Procedural Workflow for Handling trans-Zeatin-d5

The following diagram outlines the standard operating procedure for safely handling **trans-Zeatin-d5** from receipt to disposal.

## Procedural Workflow for Handling trans-Zeatin-d5

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **trans-Zeatin-d5**.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of trans-Zeatin and its deuterated form is provided below for quick reference.

Property	trans-Zeatin	trans-Zeatin-d5
Molecular Formula	C <sub>10</sub> H <sub>13</sub> N <sub>5</sub> O	C <sub>10</sub> H <sub>8</sub> D <sub>5</sub> N <sub>5</sub> O
Molecular Weight	219.25 g/mol [4][5]	224.3 g/mol [6]
Appearance	Off-white to light cream crystal/powder[4][5]	Not specified, assumed similar to non-deuterated form
Melting Point	210 °C / 410 °F[4]	Not specified
Solubility	Soluble in DMSO and Methanol	Soluble in DMSO and Methanol[6]

## Storage and Stability

Proper storage is critical to maintaining the integrity and stability of **trans-Zeatin-d5**.

Parameter	Recommendation
Storage Temperature	-20°C[6]
Long-term Stability	≥ 4 years at -20°C[6]
Shipping Conditions	Room temperature in the continental US; may vary elsewhere[6]
Container	Keep container tightly closed in a dry, cool, and well-ventilated area[4][5]

## Emergency Procedures

In the event of an accidental release or exposure, immediate and appropriate action is necessary.

## Spill Response

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the immediate area.
- **Don PPE:** Before attempting to clean the spill, don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- **Containment:** For powdered spills, gently cover with a damp paper towel to avoid generating dust.<sup>[6]</sup> For liquid spills, use an absorbent material to contain the spill.
- **Cleanup:** Carefully sweep or wipe up the contained material and place it into a sealed, labeled container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with a suitable detergent and water.

## First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.<sup>[4]</sup>
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.<sup>[4]</sup>
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.<sup>[4]</sup>
- **Ingestion:** If the person is conscious, provide 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.<sup>[4]</sup>

## Disposal Plan

All waste materials contaminated with **trans-Zeatin-d5**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.

- **Segregation:** Collect all **trans-Zeatin-d5** waste in a designated, clearly labeled, and sealed container.

- Labeling: The waste container must be labeled as "Hazardous Waste" and include the chemical name and associated hazards.
- Storage: Store the waste container in a designated satellite accumulation area away from incompatible materials.
- Disposal Request: Follow your institution's guidelines for hazardous waste pickup and disposal. Do not dispose of **trans-Zeatin-d5** down the drain or in regular trash. Empty containers that held the substance must also be treated as hazardous waste.[7]

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